Spectroscopic Data for 1-Bromo-4-hexadecylbenzene: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*1-Bromo-4-hexadecylbenzene*
CAS No.:	*219640-39-8*
Cat. No.:	*B3252805*

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Introduction

1-Bromo-4-hexadecylbenzene is a para-substituted aromatic compound featuring a long C16 alkyl chain. Its molecular structure, comprising a rigid aromatic ring and a flexible lipophilic tail, makes it a valuable intermediate in the synthesis of liquid crystals, surfactants, and various organic materials. Accurate structural elucidation and purity assessment are paramount for its application in these fields, necessitating a thorough analysis of its spectroscopic data. This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopic data for **1-Bromo-4-hexadecylbenzene**, offering insights into spectral interpretation and data acquisition methodologies.

Molecular Structure and Properties:

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Property	Value	Source
Chemical Formula	$C_{22}H_{37}Br$	
Molecular Weight	381.4 g/mol	
CAS Number	219640-39-8	
IUPAC Name	1-bromo-4-hexadecylbenzene	

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Caption: Molecular structure of **1-Bromo-4-hexadecylbenzene**.

^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ^{1}H NMR Spectral Data

While a publicly available experimental spectrum for **1-Bromo-4-hexadecylbenzene** is not readily found, a predicted spectrum can be generated based on established chemical shift values and the analysis of analogous compounds.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.38	d	2H	Ar-H (ortho to Br)
~7.05	d	2H	Ar-H (ortho to alkyl)
~2.55	t	2H	Ar-CH_2-
~1.58	quint	2H	Ar-CH_2-CH_2-
~1.25	m	26H	-$(CH_2)_{13}$-
~0.88	t	3H	-CH_3

Interpretation of the ^{1}H NMR Spectrum

- Aromatic Region (7.0-7.5 ppm): The para-substitution pattern of the benzene ring gives rise to a characteristic AA'BB' spin system, which often appears as two doublets. The protons ortho to the bromine atom are expected to be deshielded and appear at a higher chemical shift (~7.38 ppm) compared to the protons ortho to the electron-donating alkyl group (~7.05 ppm). The coupling constant between these adjacent aromatic protons is typically around 8 Hz.

- Benzylic Protons (2.5-2.6 ppm): The methylene protons directly attached to the aromatic ring (Ar-CH_2-) are deshielded by the ring current and are expected to resonate around 2.55 ppm as a triplet, due to coupling with the adjacent methylene group.

- Alkyl Chain Protons (0.8-1.6 ppm): The majority of the protons of the long hexadecyl chain will appear as a large, complex multiplet in the 1.2-1.6 ppm region. The terminal methyl group (-CH_3) is the most shielded and will appear as a triplet at approximately 0.88 ppm. The methylene group adjacent to the benzylic position (Ar-CH_2-CH_2-) is slightly deshielded compared to the rest of the chain and is expected to appear as a quintet around 1.58 ppm.

Experimental Protocol for ^{1}H NMR

A standard protocol for acquiring a ^{1}H NMR spectrum of a long-chain alkylbenzene is as follows:

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- Sample Preparation: Dissolve approximately 5-10 mg of **1-Bromo-4-hexadecylbenzene** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. The use of a deuterated solvent is crucial to avoid large solvent signals that would obscure the analyte's signals.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity and resolution.
- Data Acquisition:
  - Acquire a standard one-dimensional ^1H spectrum.
  - A sufficient number of scans (e.g., 8-16) should be averaged to obtain a good signal-to-noise ratio.
  - The relaxation delay should be set to at least 5 times the longest T_1 relaxation time of the protons to ensure accurate integration.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase correct the spectrum.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).
  - Integrate the signals to determine the relative number of protons.

^{13}C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy provides information about the carbon framework of a molecule.

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Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ, ppm)	Assignment
~141.2	Ar-C (ipso-alkyl)
~131.5	Ar-CH (ortho to Br)
~130.2	Ar-CH (ortho to alkyl)
~119.8	Ar-C (ipso-Br)
~35.5	Ar-CH_2-
~31.9	-$(CH_2)_{13}$-
~31.5	Ar-CH_2-CH_2-
~29.7	-$(CH_2)_{13}$-
~29.6	-$(CH_2)_{13}$-
~29.5	-$(CH_2)_{13}$-
~29.4	-$(CH_2)_{13}$-
~29.3	-$(CH_2)_{13}$-
~22.7	-CH_2-CH_3
~14.1	-CH_3

Interpretation of the ^{13}C NMR Spectrum

- Aromatic Region (115-145 ppm): Four signals are expected for the aromatic carbons due to the para-substitution. The carbon atom attached to the bromine (ipso-Br) will be shielded due to the "heavy atom effect" and appear at a lower chemical shift (~119.8 ppm). The carbon atom attached to the alkyl chain (ipso-alkyl) will be deshielded and appear at a higher chemical shift (~141.2 ppm). The two sets of CH carbons will have distinct chemical shifts.

- Alkyl Chain Region (14-36 ppm): The carbons of the long alkyl chain will give rise to a series of signals in the upfield region of the spectrum. The terminal methyl carbon is the most shielded and appears at the lowest chemical shift (~14.1 ppm). The benzylic carbon (Ar-CH_2) is deshielded by the aromatic ring and appears around 35.5 ppm. The other methylene

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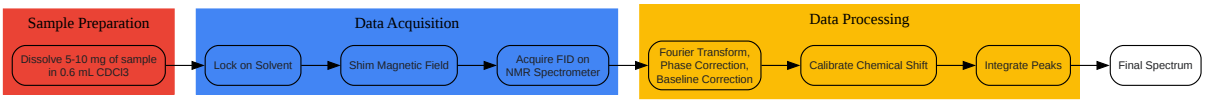
carbons of the chain will have very similar chemical shifts, often appearing as a dense cluster of peaks between 22 and 32 ppm.

Experimental Protocol for ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C.
- Instrument Setup:
  - Tune the probe to the ^{13}C frequency.
  - Use broadband proton decoupling to simplify the spectrum to single lines for each unique carbon.
- Data Acquisition:
  - Acquire a standard one-dimensional ^{13}C spectrum.
  - A significantly larger number of scans (e.g., 1024 or more) is required compared to ^{1}H NMR to achieve an adequate signal-to-noise ratio.
  - A sufficient relaxation delay is crucial for accurate integration, especially for quaternary carbons which have longer relaxation times.
- Data Processing:
  - Perform Fourier transformation, phase correction, and baseline correction.
  - Calibrate the chemical shift scale using the solvent signal (e.g., $CDCl_3$ at 77.16 ppm) or TMS.



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Caption: General workflow for NMR data acquisition and processing.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Expected Mass Spectrum Data

- Molecular Ion (M^+): A prominent molecular ion peak is expected due to the presence of the stable aromatic ring. Since bromine has two common isotopes, ^{79}Br and ^{81}Br, in a nearly 1:1 ratio, the mass spectrum will show two molecular ion peaks of almost equal intensity at m/z 380 and 382, corresponding to $[C_{22}H_{37}{}^{79}Br]^+$ and $[C_{22}H_{37}{}^{81}Br]^+$, respectively.

- Major Fragmentation Pathways:

  - Benzylic Cleavage: The most characteristic fragmentation for long-chain alkylbenzenes is the cleavage of the bond beta to the aromatic ring. This results in the formation of a stable tropylium ion or a substituted tropylium ion. For **1-Bromo-4-hexadecylbenzene**, this would lead to a fragment at m/z 170/172 ($[BrC_7H_6]^+$) and a radical.

  - Loss of the Alkyl Chain: Another significant fragmentation is the loss of the entire alkyl chain, leading to a bromophenyl cation at m/z 155/157.

  - Alkyl Chain Fragmentation: The long alkyl chain can undergo fragmentation, leading to a series of peaks separated by 14 mass units (CH_2).

Experimental Protocol for GC-MS

A standard method for the analysis of long-chain alkylbenzenes by Gas Chromatography-Mass Spectrometry (GC-MS) is outlined by the United States Geological Survey[1].

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like hexane or dichloromethane.

- GC Separation:

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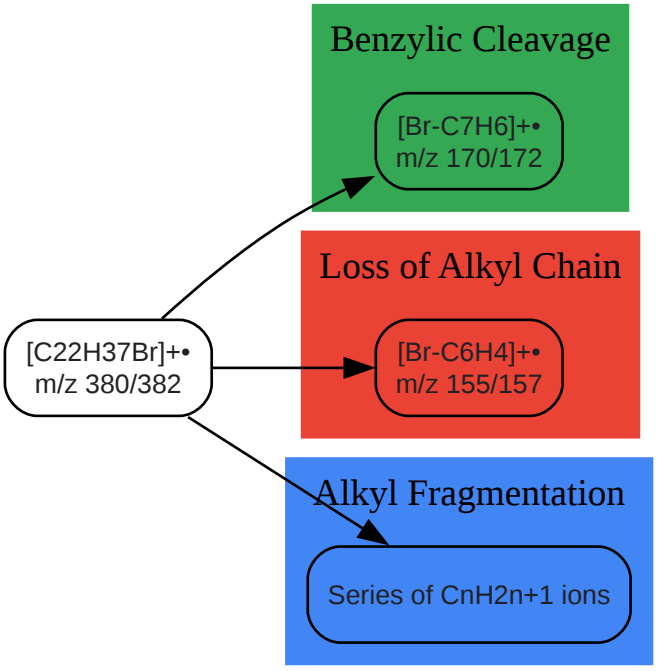
- Injector: Use a split/splitless injector, typically operated at a high temperature (e.g., 280-300 °C) to ensure complete volatilization of the long-chain compound.
- Column: A non-polar capillary column (e.g., DB-5ms) is suitable for separating alkylbenzenes.
- Oven Program: A temperature program is employed, starting at a lower temperature and ramping up to a higher temperature to elute the compounds based on their boiling points.

- MS Detection:
  - Ionization: Electron Ionization (EI) at 70 eV is the standard method for generating fragment ions.
  - Mass Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer is commonly used.
  - Scan Range: A mass range of m/z 50-500 is typically sufficient to observe the molecular ion and major fragments.



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Caption: Major fragmentation pathways for **1-Bromo-4-hexadecylbenzene**.

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Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Weak	Aromatic C-H stretch
2950-2850	Strong	Aliphatic C-H stretch
~1600, ~1480	Medium	Aromatic C=C ring stretch
~1070	Strong	C-Br stretch
~820	Strong	para-disubstituted C-H out-of-plane bend

Interpretation of the IR Spectrum

- C-H Stretching Vibrations: The spectrum will be dominated by the strong C-H stretching absorptions of the long alkyl chain in the 2850-2950 cm^{-1} region. Weaker absorptions above 3000 cm^{-1} are characteristic of the aromatic C-H stretches.
- Aromatic Ring Vibrations: The C=C stretching vibrations of the benzene ring will appear as a pair of bands around 1600 cm^{-1} and 1480 cm^{-1}.
- C-Br Stretch: A strong absorption band corresponding to the C-Br stretching vibration is expected in the fingerprint region, typically around 1070 cm^{-1}.
- Substitution Pattern: A strong band around 820 cm^{-1} is characteristic of the C-H out-of-plane bending vibration for a para-disubstituted benzene ring.

Experimental Protocol for FTIR

Attenuated Total Reflectance (ATR) is a convenient and common technique for acquiring FTIR spectra of solid or liquid samples[2].

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- Sample Preparation: Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Instrument Setup:
  - Ensure the ATR accessory is correctly installed in the FTIR spectrometer.
  - Collect a background spectrum of the clean, empty ATR crystal.
- Data Acquisition:
  - Bring the sample into firm contact with the ATR crystal.
  - Collect the sample spectrum. A sufficient number of scans (e.g., 16-32) should be co-added to obtain a good quality spectrum.
- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Conclusion

The combination of ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy provides a comprehensive and unambiguous characterization of **1-Bromo-4-hexadecylbenzene**. The predicted spectral data and fragmentation patterns discussed in this guide, along with the provided experimental protocols, serve as a valuable resource for researchers and scientists in verifying the identity and purity of this important chemical intermediate. The consistency between the expected and observed spectral features provides a self-validating system for the structural confirmation of this molecule.

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